

# 2-iodo-1-methyl-1H-imidazole safety data sheet

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## Compound of Interest

Compound Name: 2-iodo-1-methyl-1H-imidazole

Cat. No.: B187052

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An In-depth Technical Guide to the Safe Handling of **2-iodo-1-methyl-1H-imidazole**

## Authored by a Senior Application Scientist

This document provides a comprehensive safety and handling guide for **2-iodo-1-methyl-1H-imidazole** (CAS No: 37067-95-1), a key heterocyclic building block in modern chemical synthesis. Designed for researchers, chemists, and drug development professionals, this guide moves beyond a standard Safety Data Sheet (SDS) to offer a deeper, field-proven perspective on mitigating the risks associated with this reactive compound. The protocols and insights herein are grounded in established safety principles to ensure a self-validating system of laboratory practice.

## Compound Identification and Strategic Importance

**2-iodo-1-methyl-1H-imidazole** is an aromatic heterocyclic compound valued as a synthetic intermediate.<sup>[1][2]</sup> Its structure, featuring an imidazole ring with an iodine atom at the 2-position and a methyl group at the 1-position, imparts unique reactivity. The carbon-iodine bond is a key functional handle; the iodine atom acts as an excellent leaving group in nucleophilic substitution and cross-coupling reactions, making this compound instrumental in the construction of complex pharmaceutical agents, including potential antibacterial and antiviral drugs.<sup>[1][2]</sup>

Caption: Chemical Structure of **2-iodo-1-methyl-1H-imidazole**.

## Physicochemical Properties

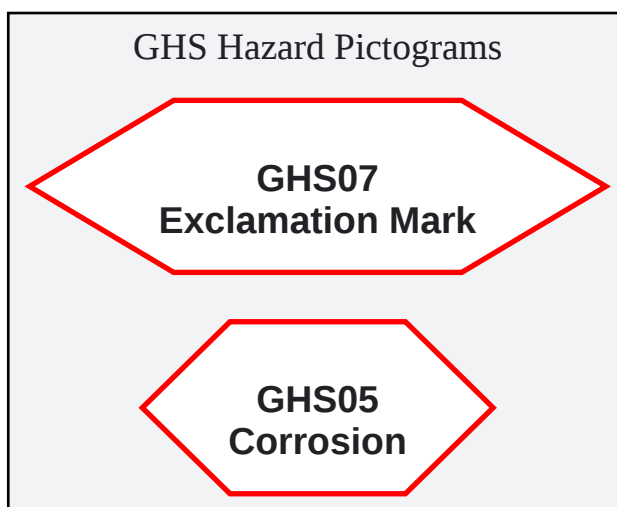
Understanding the physical characteristics of a compound is the first step in a robust risk assessment. The properties of **2-iodo-1-methyl-1H-imidazole** dictate its behavior under laboratory conditions and inform appropriate storage and handling decisions.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>5</sub> IN <sub>2</sub>	[2][3]
Molecular Weight	208.00 g/mol	[3]
CAS Number	37067-95-1	[3]
Appearance	Off-white to light brown solid	[4][5]
Melting Point	87 °C	[4][5]
Boiling Point	120-122 °C @ 45 mmHg	[4][5]
Density (Predicted)	2.07 ± 0.1 g/cm <sup>3</sup>	[4][5]
Solubility	Low in water; Soluble in ethanol, chloroform, dichloromethane, DMSO	[1][4]
Stability	Light sensitive; Unstable with strong bases or oxidizing agents	[1][4]

## Hazard Identification and GHS Classification

**2-iodo-1-methyl-1H-imidazole** is classified under the Globally Harmonized System (GHS) as a hazardous substance. Its primary risks are acute toxicity upon ingestion and severe irritation or damage to skin, eyes, and the respiratory system.[3][6]

- Signal Word: Danger[6]



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Caption: GHS Pictograms for **2-iodo-1-methyl-1H-imidazole**.

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3][6]
- H318 / H319: Causes serious eye damage / Causes serious eye irritation.[3][6] (Note: Multiple sources confirm significant eye hazards, with some classifying it as causing irreversible damage).
- H335: May cause respiratory irritation.[3][6]

## Toxicological Profile: A Mechanistic View

The toxicity of **2-iodo-1-methyl-1H-imidazole** stems from its chemical properties. As a reactive heterocyclic compound, it can interact with biological macromolecules, leading to irritation and cellular damage.

- Acute Oral Toxicity (Category 4): If ingested, the compound is considered harmful.[3] The mechanism likely involves irritation of the gastrointestinal tract and potential systemic absorption.

- Skin and Eye Irritation (Category 2 & 1/2): Direct contact with the skin causes irritation.<sup>[3][6]</sup> The hazard to the eyes is more severe, with a high risk of serious, potentially irreversible damage.<sup>[6]</sup> This is characteristic of compounds that can disrupt cell membranes and proteins in sensitive tissues like the cornea.
- Respiratory Irritation (Category 3): Inhalation of the dust can irritate the respiratory tract, leading to symptoms like coughing and shortness of breath.<sup>[3][6]</sup> This is a common hazard for fine chemical powders and underscores the need for handling in a well-ventilated area or fume hood.

## Experimental Protocols: Safe Handling and Storage

A self-validating safety protocol relies on a multi-layered approach, combining engineering controls, administrative procedures, and personal protective equipment (PPE).

### Engineering Controls & Work Environment

- Primary Handling: All weighing and transfers of solid **2-iodo-1-methyl-1H-imidazole** must be conducted in a certified chemical fume hood to prevent inhalation of dust.<sup>[7]</sup>
- Ventilation: Ensure the laboratory has adequate general ventilation.
- Emergency Equipment: An operational eyewash station and safety shower must be immediately accessible in the work area.<sup>[8]</sup>

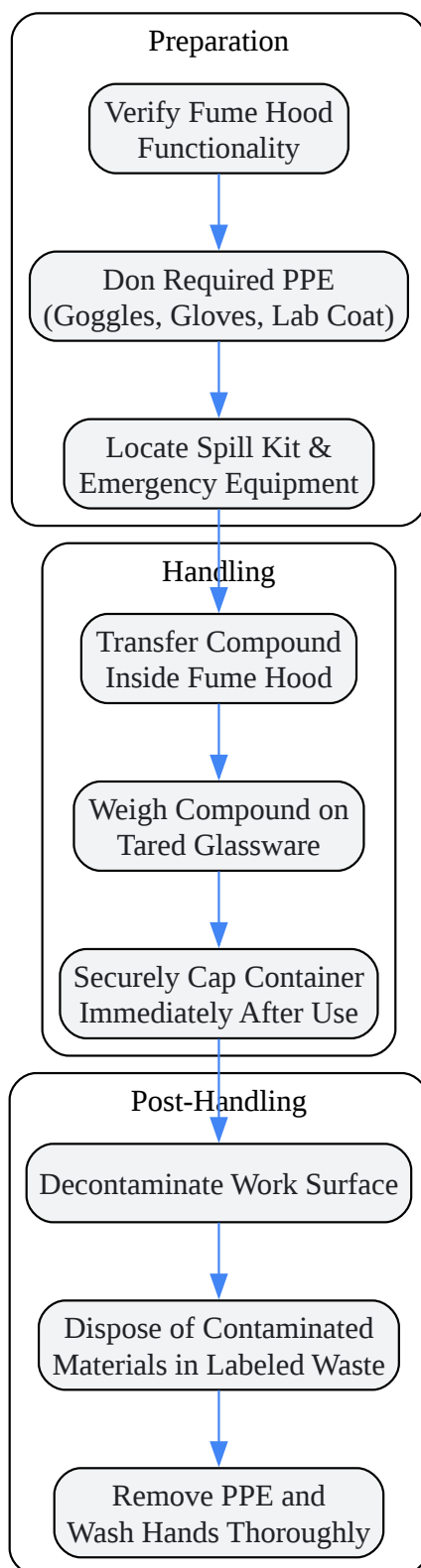
### Required Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that meet EN166 (EU) or ANSI Z87.1 (US) standards. For operations with a higher risk of splashing, a full-face shield is required in addition to goggles.<sup>[3][8]</sup>
- Skin Protection:
  - Gloves: Wear compatible, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use and use proper removal technique to avoid skin contact.<sup>[3][7]</sup>
  - Lab Coat: A flame-resistant lab coat must be worn and fully buttoned.

- Respiratory Protection: If handling large quantities or if a fume hood is not available, a NIOSH/MSHA-approved respirator with an appropriate particulate filter is necessary.<sup>[8]</sup>

## Safe Handling Workflow

The following workflow is mandatory for all procedures involving this compound.



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Caption: Mandatory workflow for handling **2-iodo-1-methyl-1H-imidazole**.

## Storage Protocol

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials.  
[3]
- Inert Atmosphere: For long-term stability, store under an inert gas like argon or nitrogen at 2–8 °C.[4][5]
- Light Protection: The compound is light-sensitive; store in an opaque or amber container.[4][5]
- Container: Keep the container tightly closed to prevent moisture contamination and sublimation.[3]

## Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs or persists, get medical advice.[3]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[3]
- Ingestion: Rinse mouth thoroughly with water. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately.[3]

## Accidental Release Measures

- Evacuate: Clear the area of all non-essential personnel.

- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Wearing full PPE, sweep up the spilled solid material. Avoid generating dust.[3][7]
- Collect: Place the material into a suitable, sealed, and labeled container for disposal.[7]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the laboratory supervisor.

## Stability and Reactivity

- Reactivity: The C-I bond is susceptible to cleavage. The compound can undergo nucleophilic substitution reactions.[1]
- Conditions to Avoid: Exposure to light, heat, strong bases, and strong oxidizing agents.[1][4]
- Hazardous Decomposition Products: Combustion may produce toxic fumes of carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen iodide.

## Disposal Considerations

All waste containing **2-iodo-1-methyl-1H-imidazole** must be treated as hazardous chemical waste.

- Procedure: Dispose of the compound and any contaminated materials (e.g., gloves, weighing paper) in a designated, sealed, and properly labeled hazardous waste container.
- Regulations: Disposal must be carried out in accordance with all local, state, and federal regulations. Do not release into the environment.[3][8]

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